

Diethyl butylmalonate chemical properties and structure

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Compound of Interest

Compound Name: Diethyl butylmalonate

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An In-depth Technical Guide to Diethyl Butylmalonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **diethyl butylmalonate**, a significant intermediate in organic synthesis.

Chemical Identity and Structure

Diethyl butylmalonate is a diester of butylmalonic acid. Its structure is characterized by a central malonate core substituted with a butyl group.

- IUPAC Name: diethyl 2-butylpropanedioate[1][2][3]
- Molecular Formula: $C_{11}H_{20}O_4$ [1][2][3][4]
- SMILES: CCCCC(C(=O)OCC)C(=O)OCC[1][2][5]
- InChI: 1S/C11H20O4/c1-4-7-8-9(10(12)14-5-2)11(13)15-6-3/h9H,4-8H2,1-3H3[1][2][3][5]
- InChIKey: RPNFNBGRHCUORR-UHFFFAOYSA-N[1][2][3][5]

Physicochemical Properties

Diethyl butylmalonate is a clear, colorless liquid at room temperature.^{[4][6]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	216.27 g/mol	^{[2][3][4][5]}
Boiling Point	235-240 °C	^{[2][4][5][6]}
Melting Point	-119 °C	^[2]
Density	0.983 g/mL at 25 °C	^{[4][5][6]}
Flash Point	93 °C / 201 °F	^{[4][7]}
Refractive Index	n _{20/D} 1.422	^{[4][5][6]}
Water Solubility	330 mg/L at 20 °C	^[4]
Appearance	Clear colourless liquid	^{[2][4]}
CAS Number	133-08-4	^{[1][2][3][4]}

Synthesis of Diethyl Butylmalonate

A common and well-documented method for the synthesis of **diethyl butylmalonate** is the alkylation of diethyl malonate.^{[4][8]} This process involves the reaction of diethyl malonate with a base, typically sodium ethoxide, to form a carbanion, which then undergoes nucleophilic substitution with a butyl halide, such as chlorobutane or bromobutane.^{[4][6]}

This protocol is a generalized procedure based on common laboratory practices for malonic ester synthesis.

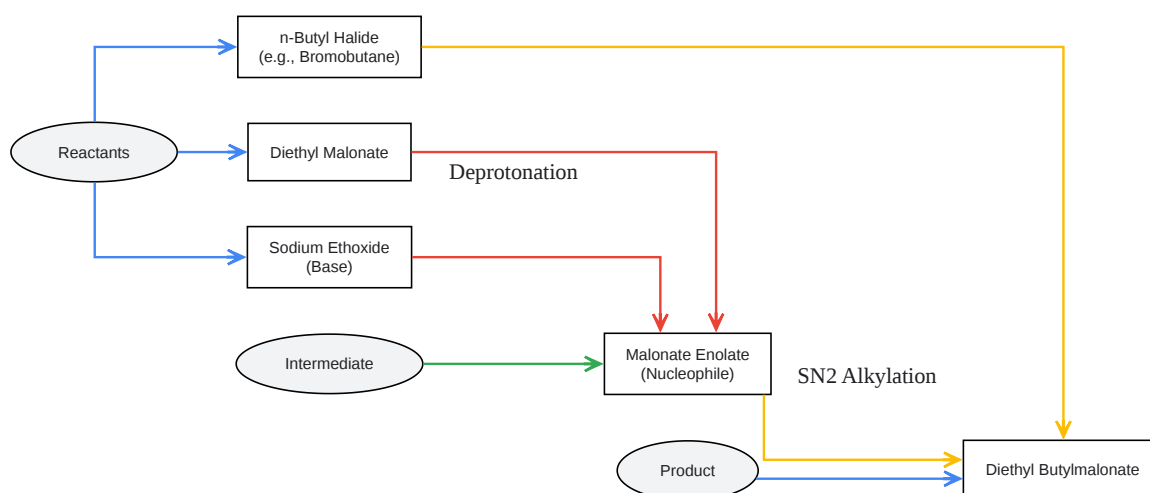
Materials:

- Diethyl malonate
- Sodium metal
- Absolute ethanol

- n-Butyl bromide (or n-butyl chloride)
- Benzene (or other suitable organic solvent)
- 10% Sulfuric acid solution
- Saturated sodium thiosulfate solution
- Anhydrous magnesium sulfate

Procedure:

- Preparation of Sodium Ethoxide: In a round-bottomed flask equipped with a reflux condenser and a dropping funnel, dissolve clean sodium metal in absolute ethanol to prepare a solution of sodium ethoxide.[\[9\]](#)
- Formation of the Malonate Enolate: To the sodium ethoxide solution, add diethyl malonate dropwise with stirring. The ethoxide acts as a base, deprotonating the α -carbon of the diethyl malonate to form the nucleophilic enolate.[\[9\]](#)
- Alkylation: Add n-butyl bromide (or chloride) to the reaction mixture. The malonate enolate will act as a nucleophile, attacking the butyl halide in an SN2 reaction to form **diethyl butylmalonate**.[\[9\]](#) Heat the reaction mixture at reflux until the solution is neutral to moist litmus paper.
- Work-up and Purification:
 - Distill off the excess ethanol.
 - Add water to the residue and separate the organic layer.
 - Wash the organic layer with water, followed by a dilute acid (e.g., 10% H₂SO₄), and then a solution of sodium thiosulfate if an alkyl iodide was used.[\[10\]](#)
 - Dry the organic layer over anhydrous magnesium sulfate.
 - The crude product is then purified by vacuum distillation to yield pure **diethyl butylmalonate**.[\[10\]](#)



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Caption: Synthesis pathway of **Diethyl Butylmalonate**.

Applications in Research and Development

Diethyl butylmalonate is a versatile intermediate in organic synthesis. Its primary application lies in the synthesis of more complex molecules, particularly in the pharmaceutical industry.^[4]^[8]

- **Pharmaceutical Synthesis:** It serves as a precursor for the synthesis of various pharmaceutical compounds. For instance, it is used as a reagent in the synthesis of 2,5-dihydropyrrole formyl hydroxyamino derivatives, which act as peptide deformylase inhibitors and have potential applications as antibacterial agents against drug-resistant bacteria.^[2]^[4]^[6]

- Carbon-Carbon Bond Formation: The reactivity of the α -carbon makes **diethyl butylmalonate** a valuable tool for forming new carbon-carbon bonds, a fundamental process in the construction of complex organic molecules.[8]
- Synthesis of Carboxylic Acids: Through hydrolysis and subsequent decarboxylation, **diethyl butylmalonate** can be converted into hexanoic acid.

Safety and Handling

Diethyl butylmalonate is a combustible liquid and should be handled with appropriate safety precautions.[7][11][12]

- Handling: Avoid contact with skin and eyes.[13] Use in a well-ventilated area and keep away from open flames, hot surfaces, and sources of ignition.[7][14]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[2][11]
- Incompatible Materials: Avoid contact with strong acids, bases, and oxidizing agents.[7][14]
- First Aid: In case of contact with eyes or skin, rinse immediately with plenty of water.[7][12] If inhaled, move to fresh air.[7][12] If ingested, rinse mouth with water.[7][11] Seek medical attention if symptoms persist.[7][12]

This guide provides a foundational understanding of **diethyl butylmalonate** for professionals in research and drug development. For more detailed information, consulting the cited references is recommended.

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